

Navigating the Solubility of 1,3-Dimethoxy-1,3-dimethylurea: A Technical Guide

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Compound of Interest

Compound Name: 1,3-Dimethoxy-1,3-dimethylurea

Cat. No.: B182188

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a summary of the available information regarding the solubility of **1,3-Dimethoxy-1,3-dimethylurea**. It is important to note that specific quantitative solubility data for this compound is not readily available in the public domain. However, this guide offers a framework for determining its solubility profile through established experimental protocols and provides data on a structurally related compound, 1,3-Dimethylurea, for comparative context.

Physicochemical Properties of 1,3-Dimethoxy-1,3-dimethylurea

Basic identifiers and properties of **1,3-Dimethoxy-1,3-dimethylurea** are available.

Property	Value	Source
CAS Number	123707-26-6	[1] [2]
Molecular Formula	C ₅ H ₁₂ N ₂ O ₃	[1] [2]
Molecular Weight	148.16 g/mol	[1] [2]

Experimental Protocol for Solubility Determination

While specific experimental data for **1,3-Dimethoxy-1,3-dimethylurea** is not published, a general protocol for determining the solubility of an organic compound can be applied. The

following methodology is a standard approach in chemical research.[\[3\]](#)[\[4\]](#)[\[5\]](#)

Objective: To determine the qualitative solubility of **1,3-Dimethoxy-1,3-dimethylurea** in various solvents.

Materials:

- **1,3-Dimethoxy-1,3-dimethylurea**
- Small test tubes
- Vortex mixer or shaker
- Graduated pipettes or micropipettes
- Spatula
- Solvents:
 - Water (deionized)
 - 5% Sodium Hydroxide (NaOH) solution
 - 5% Sodium Bicarbonate (NaHCO₃) solution
 - 5% Hydrochloric Acid (HCl) solution
 - Ethanol
 - Acetone
 - Diethyl ether
 - Hexane
- pH indicator paper (litmus paper)

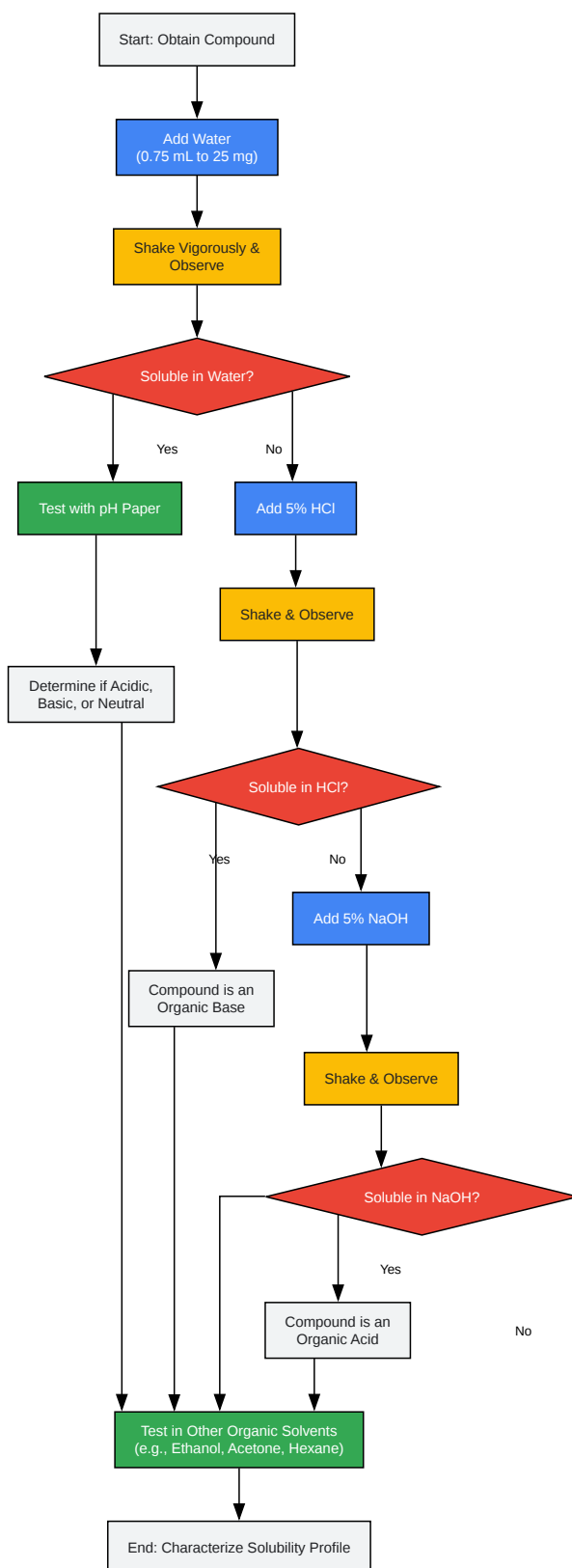
Procedure:

- Initial Solvent Screening:
 - Place approximately 25 mg of **1,3-Dimethoxy-1,3-dimethylurea** into a small test tube.
 - Add 0.75 mL of the first solvent (e.g., water) in small portions.
 - After each addition, shake the test tube vigorously for at least 60 seconds.[\[3\]](#)[\[4\]](#)
 - Observe and record whether the compound dissolves completely (soluble), partially, or not at all (insoluble).
 - Repeat this process for each of the selected solvents in separate test tubes.
- Acid-Base Solubility Testing:
 - If the compound is soluble in water, test the resulting solution with pH paper to determine if it is acidic, basic, or neutral.[\[5\]](#)[\[6\]](#)
 - If the compound is insoluble in water, proceed to test its solubility in the acidic (5% HCl) and basic (5% NaOH, 5% NaHCO₃) solutions.[\[3\]](#)[\[5\]](#)[\[6\]](#) This can indicate the presence of acidic or basic functional groups.
- Polarity-Based Solubility:
 - Assess solubility in a range of solvents with varying polarities (e.g., ethanol, acetone, diethyl ether, hexane) to understand the compound's overall polarity, following the principle of "like dissolves like".[\[7\]](#)

Data Interpretation: The solubility behavior in these different solvents will provide insights into the polarity and the presence of acidic or basic functional groups in the **1,3-Dimethoxy-1,3-dimethylurea** molecule.

Workflow for Solubility Determination

The following diagram illustrates the logical workflow for the experimental determination of a compound's solubility.



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Caption: Workflow for determining the solubility of an organic compound.

Comparative Solubility Data: 1,3-Dimethylurea

For informational purposes, the following table summarizes the known solubility of 1,3-Dimethylurea, a related compound without the methoxy groups. This data may offer some predictive insights but should be treated with caution as the addition of methoxy groups can alter solubility characteristics.

Solvent	Solubility	Temperature (°C)	Source
Water	765 g/L	21.5	[8] [9]
Ethanol	Soluble	Not Specified	[10]
Acetone	Soluble	Not Specified	[10]
Benzene	Soluble	Not Specified	
Ethyl Acetate	Soluble	Not Specified	
Diethyl Ether	Insoluble	Not Specified	
Gasoline	Insoluble	Not Specified	

1,3-Dimethylurea is noted to be highly soluble in polar solvents like water, ethanol, and acetone, and its solubility tends to increase with rising temperatures.[\[10\]](#) Conversely, it is less soluble in non-polar solvents.[\[10\]](#)

Signaling Pathways and Applications

Currently, there is no information available in the search results detailing the involvement of **1,3-Dimethoxy-1,3-dimethylurea** in specific signaling pathways or its direct applications in drug development.

In contrast, the related compound, 1,3-Dimethylurea, is used as an intermediate in the synthesis of pharmaceuticals such as caffeine and theophylline.[\[11\]](#)[\[12\]](#) It is also utilized in the production of fiber treatment agents and herbicides.[\[11\]](#)[\[12\]](#)

Conclusion

While a comprehensive, data-rich solubility profile for **1,3-Dimethoxy-1,3-dimethylurea** is not currently available in the public literature, this guide provides the necessary framework for its determination. By following the outlined experimental protocols, researchers can systematically characterize its solubility in a range of solvents. The provided data on the analogous compound, 1,3-Dimethylurea, serves as a useful, albeit preliminary, reference point for understanding its potential behavior. Further research is required to establish the specific quantitative solubility and potential applications of **1,3-Dimethoxy-1,3-dimethylurea** in drug development and other scientific fields.

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